

Unveiling the Crystal Architecture of Anhydrous Potassium Disulfide: A Technical Guide

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Compound of Interest

Compound Name: POTASSIUM DISULFIDE)

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the crystal structure of anhydrous potassium disulfide (K_2S_2). The information presented is curated from established crystallographic literature and is intended to serve as a foundational resource for researchers in materials science, chemistry, and drug development.

Crystallographic Data Summary

The crystal structure of anhydrous potassium disulfide has been determined through X-ray diffraction studies. The compound crystallizes in a hexagonal system, a key detail for understanding its physical and chemical properties. A summary of the quantitative crystallographic data is presented in Table 1 for ease of reference and comparison.

Parameter	Value
Crystal System	Hexagonal
Space Group	P-62m
Lattice Parameters	a = 8.49 Å
	c = 5.84 Å
Formula Units per Unit Cell (Z)	3
S-S Bond Length in S_2^{2-} anion	2.13 Å

Table 1: Crystallographic Data for Anhydrous Potassium Disulfide (K_2S_2). Data sourced from Föppl (1962).

It is important to note that while the primary crystallographic data is well-established, the complete atomic coordinates for potassium and sulfur within the unit cell are not readily available in the public domain literature.

Experimental Protocols

The determination of the crystal structure of anhydrous potassium disulfide involves two primary experimental stages: the synthesis of the anhydrous material and its subsequent analysis by X-ray diffraction.

Synthesis of Anhydrous Potassium Disulfide

The synthesis of anhydrous potassium disulfide is typically achieved through the direct reaction of potassium metal and elemental sulfur in a stoichiometric ratio. To prevent the formation of higher polysulfides and ensure an anhydrous product, the reaction is carried out in liquid ammonia.

Materials:

- Potassium metal
- Elemental sulfur
- Anhydrous liquid ammonia

Procedure:

- A reaction vessel, typically a Schlenk flask, is charged with the desired quantity of elemental sulfur.
- The vessel is cooled to the boiling point of ammonia ($-33\text{ }^{\circ}\text{C}$), and anhydrous liquid ammonia is condensed into the flask to dissolve the sulfur.
- Stoichiometric amounts of potassium metal are carefully added to the sulfur-ammonia solution in small portions. The reaction is vigorous and exothermic.

- Upon completion of the reaction, the ammonia is allowed to evaporate slowly, yielding the anhydrous potassium disulfide product.
- The product is then dried under vacuum to remove any residual ammonia.

X-ray Diffraction Analysis

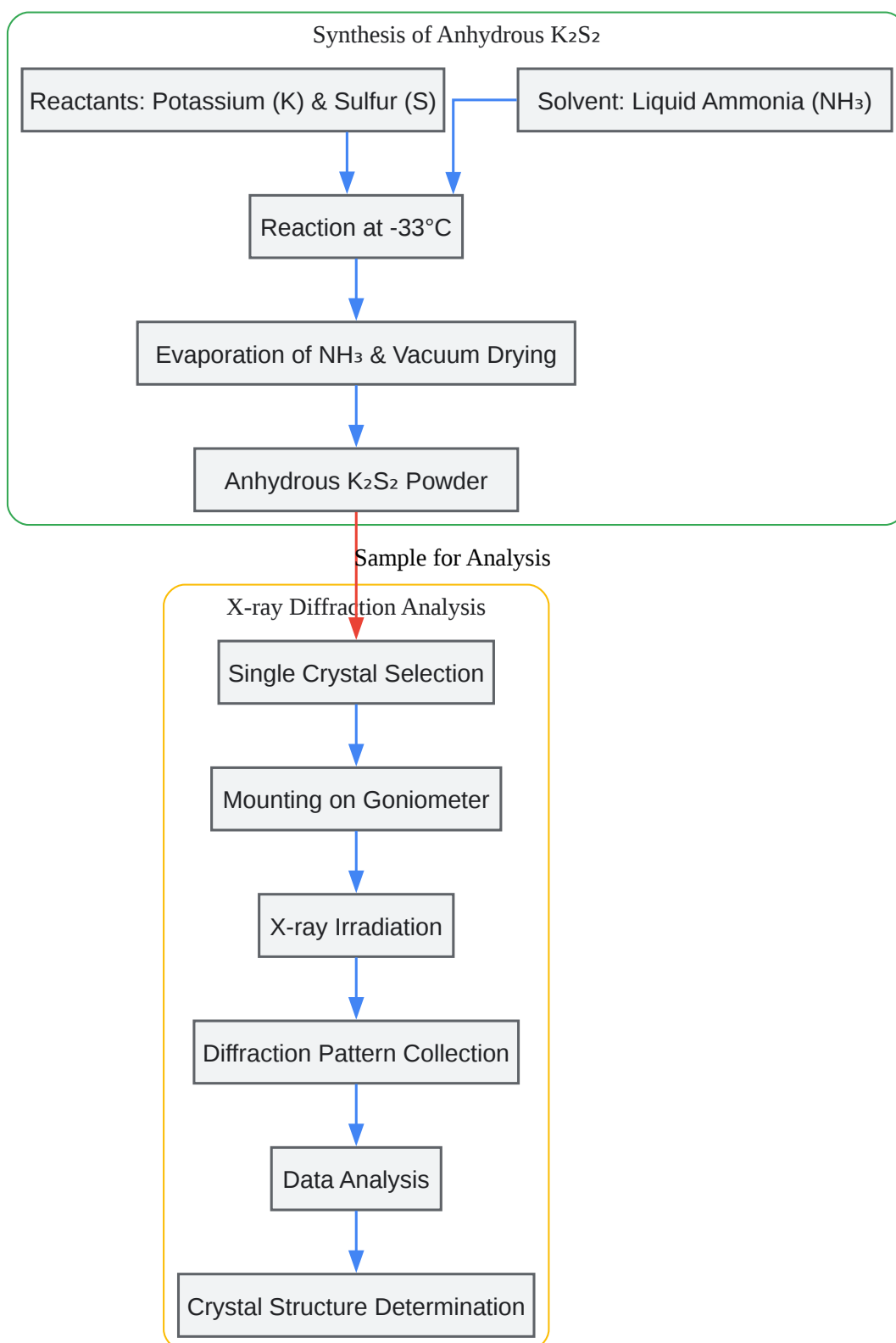
The crystal structure of the synthesized anhydrous potassium disulfide was determined using single-crystal X-ray diffraction techniques. The abstract of the primary literature suggests that rotation and powder photograph methods were employed, which were common techniques for crystal structure determination at the time of the study.

General Procedure:

- A suitable single crystal of anhydrous K_2S_2 is selected and mounted on a goniometer head.
- The crystal is placed in an X-ray diffractometer.
- The crystal is irradiated with a monochromatic X-ray beam.
- The diffraction pattern is recorded as a series of reflections at different angles.
- The positions and intensities of the reflections are used to determine the unit cell parameters and the space group.
- The collected data is then used to solve and refine the crystal structure, which involves determining the positions of the atoms within the unit cell.

Visualizing the Experimental Workflow

The logical flow of the experimental procedure for determining the crystal structure of anhydrous potassium disulfide is depicted in the following diagram.



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